Application Note: Thiol-Ene Click Chemistry with Fmoc-Hyp(All)-OH

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Compound of Interest

Compound Name:	*(4S)-1-Fmoc-4-(2-propen-1-yloxy)-L-proline*
Cat. No.:	*B8178221*

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Abstract & Introduction

The incorporation of Fmoc-Hyp(All)-OH (N-α-Fmoc-O-allyl-L-hydroxyproline) into peptide sequences provides a robust, chemically inert "handle" for post-synthetic modification. Unlike activated esters or maleimides, the allyl ether moiety is stable during standard Fmoc Solid-Phase Peptide Synthesis (SPPS) deprotection and coupling cycles. It remains dormant until activated by a radical source, at which point it undergoes a thiol-ene click reaction.

This guide details the mechanistic underpinnings and experimental protocols for reacting Fmoc-Hyp(All)-OH residues with thiol-bearing cargos (e.g., fluorophores, lipids, PEG, or cysteine-rich peptides). The reaction proceeds via a radical-mediated anti-Markovnikov addition, offering high yields, rapid kinetics, and orthogonality to native amino acid side chains (excluding free cysteines).

Scientific Foundation: The Radical Thiol-Ene Mechanism[1]

Mechanism of Action

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The reaction between the allyl group of Fmoc-Hyp(All)-OH and a thiol (

) is not a base-catalyzed Michael addition. It is a free-radical step-growth mechanism.[1] This distinction is critical for experimental design: base catalysis (e.g., DIPEA) will fail; radical initiation (UV light or thermal) is required.

The cycle consists of three phases:

- Initiation: A photoinitiator (e.g., DMPA) absorbs light and cleaves into radicals (

). These radicals abstract a hydrogen atom from the thiol, generating a thiyl radical (

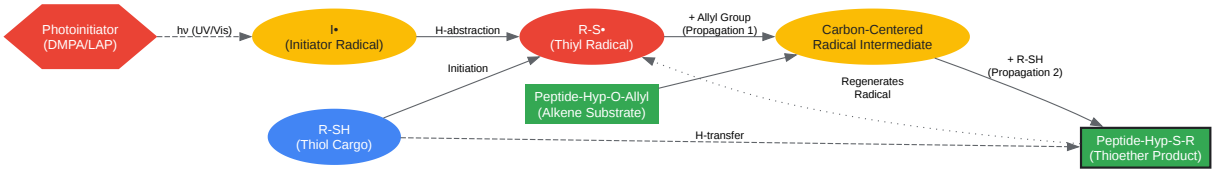
).[2][3][4]

- Propagation (The "Click" Step): The electrophilic thiyl radical adds to the electron-rich allyl double bond of the Hyp(All) residue. This forms a carbon-centered radical intermediate.[1][3][5]

- Chain Transfer: The carbon radical abstracts a hydrogen from a fresh thiol molecule, finalizing the thioether bond and regenerating a thiyl radical to propagate the cycle.[3][5]

Mechanistic Diagram

The following diagram illustrates the radical cycle specific to the allyl ether handle.



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Caption: Figure 1. Radical-mediated thiol-ene cycle.[1][2][3][5][6][7][8][9] The thiyl radical adds to the allyl ether, forming a thioether linkage and regenerating the radical species.

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Material Selection & Experimental Design

Why Fmoc-Hyp(All)-OH?

- Stereoelectronic Control: The proline ring constrains the backbone, often stabilizing secondary structures (e.g., PPII helices). The 4-position substitution points the cargo away from the backbone, minimizing steric clash during the reaction.
- Chemoselectivity: The allyl ether is unreactive toward piperidine (Fmoc removal) and TFA (cleavage), unlike maleimides which can ring-open or hydrolyze.

Initiator Selection Guide

Initiator	Full Name	Solvent Compatibility	Activation Wavelength	Application Context
DMPA	2,2-Dimethoxy-2-phenylacetophenone	Organic (DMF, DCM, NMP)	UV (365 nm)	Standard On-Resin
LAP	Lithium phenyl-2,4,6-trimethylbenzoylphosphinate	Aqueous (PBS, Water)	UV/Vis (365-405 nm)	Solution Phase / Biocompatible
AIBN	Azobisisobutyronitrile	Organic	Thermal (65-80°C)	When UV is not possible

Protocol 1: On-Resin Thiol-Ene Conjugation

Context: This protocol is performed on the solid support after peptide elongation but before cleavage. This allows for the use of excess reagents and easy washing.

Materials

- Resin: Peptide-Hyp(All)-Resin (swelled in DMF).
- Thiol Cargo: 5–10 equivalents relative to resin loading.
- Initiator: DMPA (0.5 equivalents).

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- Solvent: Degassed DMF (N,N-dimethylformamide).
- Equipment: UV Lamp (365 nm, ~5-10 mW/cm²) or a flow reactor.

Step-by-Step Methodology

- Preparation: Synthesize the peptide using standard Fmoc SPPS. Ensure the N-terminus is either Fmoc-protected or acetylated, depending on the final requirement.
- Swelling: Wash the resin 3x with DMF.[10][11]
- Degassing (CRITICAL):
  - Prepare a solution of the Thiol (5 eq) and DMPA (0.5 eq) in DMF.
  - Sparge the solution with Nitrogen or Argon gas for 10–15 minutes. Note: Oxygen is a radical scavenger and will inhibit the reaction.[2][5]
- Incubation: Add the degassed solution to the resin in a reactor (e.g., a glass vial or syringe reactor).
- Irradiation:
  - Expose the reaction vessel to 365 nm UV light for 1 to 2 hours at room temperature.
  - Agitate gently (rocking or stirring) to ensure uniform light exposure.
- Washing:
  - Drain the solution.[11][12]
  - Wash resin extensively: DMF (5x), DCM (5x), DMF (5x) to remove excess thiol and initiator byproducts.
- Cleavage: Proceed with standard TFA cleavage (e.g., 95% TFA, 2.5% TIS, 2.5% H_2O).
  - Note: The thioether bond formed is stable to TFA.

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Protocol 2: Solution-Phase Conjugation

Context: For modifying purified peptides or when the cargo is incompatible with SPPS solvents (e.g., proteins).

Materials

- Peptide: Purified Peptide containing Hyp(All).
- Thiol Cargo: Water-soluble thiol (e.g., PEG-SH, Glutathione).
- Initiator: LAP (water-soluble).
- Buffer: PBS (pH 7.4) or Water/Acetonitrile mix.

Step-by-Step Methodology

- Dissolution: Dissolve the peptide (1 mM) and Thiol (2–5 eq) in the buffer.
- Initiator Addition: Add LAP to a final concentration of 0.5–1.0 mM.
- Degassing: Briefly sonicate or sparge with inert gas for 5 minutes.
- Reaction: Irradiate with 365 nm or 405 nm light for 10–30 minutes.
    - Note: Solution-phase kinetics are significantly faster than solid-phase.
- Quenching: No specific quench is needed; simply remove light.
- Purification: Separate the conjugate via HPLC or dialysis.

Visualization: Experimental Workflow

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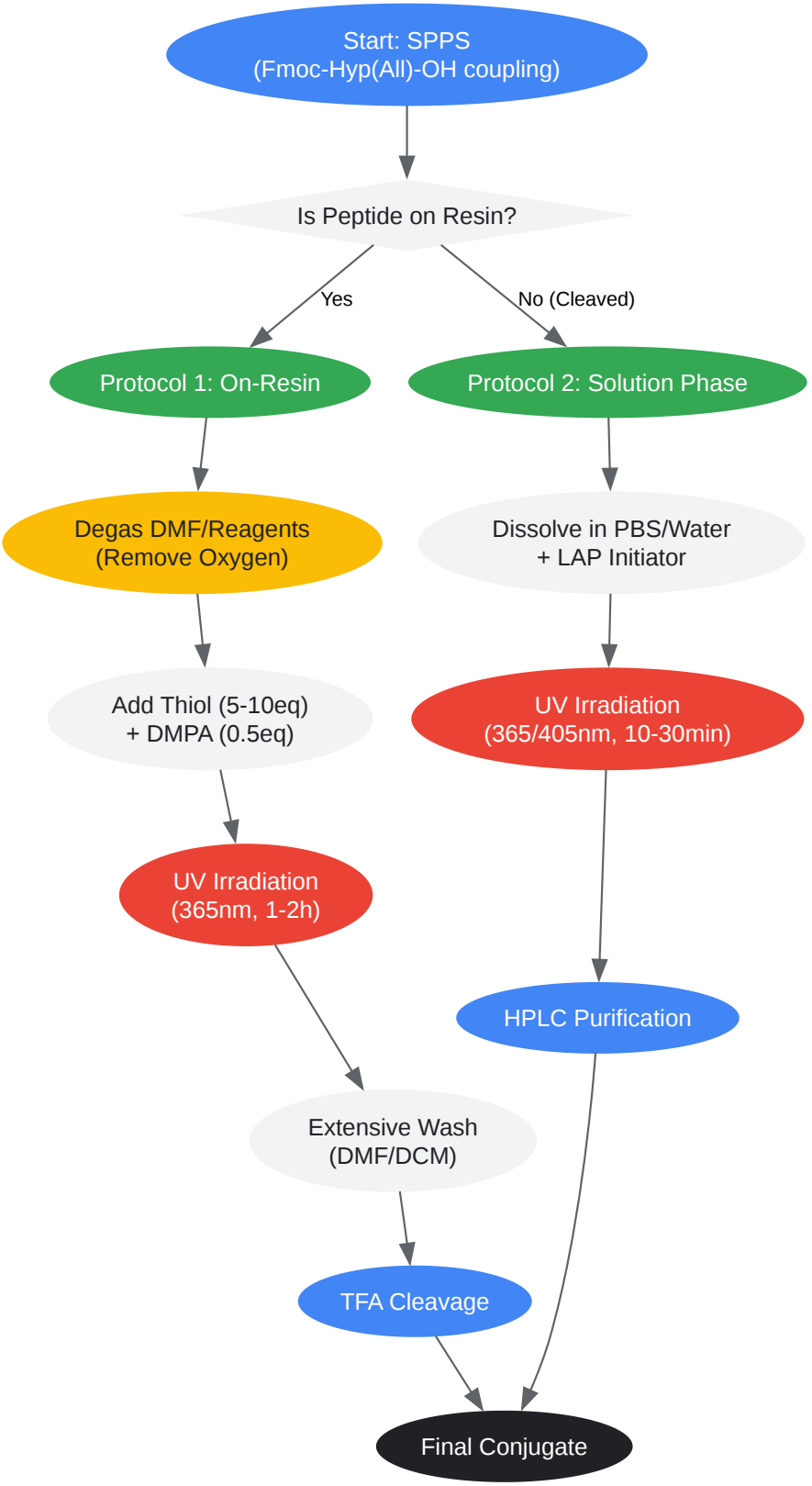

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Caption: Figure 2.[13][11] Decision tree and workflow for On-Resin vs. Solution-Phase thiol-ene conjugation.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Conversion	Oxygen Inhibition	Increase degassing time; perform reaction under strict inert atmosphere (glovebox or sealed vial).
Low Conversion	Old Initiator	DMPA degrades over time. Use fresh stock solutions.
Side Products	Disulfide Formation	The thiol cargo may dimerize ( ). Add a reducing agent (TCEP) if compatible, or increase thiol equivalents.
Resin Clumping	Polymerization	If the thiol has >1 thiol group (dithiol), it will crosslink the resin. Use mono-thiols only.
Incomplete Cleavage	Scavenger Mismatch	Use EDT (Ethanedithiol) or DODT in the cleavage cocktail to prevent re-attachment of allyl species (though rare).

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